

"physicochemical properties of morpholin-substituted quinazolinones"

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Compound of Interest

Compound Name: 2-[(Morpholin-4-yl)methyl]-3,4-dihydroquinazolin-4-one

CAS No.: 3552-64-5

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Physicochemical Profiling of Morpholin-Substituted Quinazolinones

Executive Summary

The integration of a morpholine moiety into the quinazolinone scaffold represents a privileged structural modification in modern drug discovery. This guide analyzes the physicochemical rationale behind this design strategy. While the quinazolinone core provides a robust template for π -stacking interactions and kinase hinge binding (e.g., PI3K, mTOR), it frequently suffers from poor aqueous solubility and high lipophilicity ($\text{LogP} > 5$). The introduction of a morpholine ring acts as a physicochemical "chaperone," modulating the LogP to a druggable range (2.0–4.0), introducing a critical basic center ($\text{pK}_a \sim 8.7$) for lysosomotropism, and enhancing metabolic stability compared to open-chain amine analogs. This document details the structural, electronic, and experimental parameters necessary to optimize these derivatives.

Structural & Electronic Analysis

The Pharmacophore Architecture

The morpholin-substituted quinazolinone is a bipartite system:

- **The Quinazolinone Core (Aromatic Domain):** A planar, electron-deficient bicyclic system. It serves as the primary driver for hydrophobic interactions and π - π stacking within the active sites of target proteins (e.g., ATP-binding pockets).
- **The Morpholine Ring (Solubilizing Domain):** Unlike the planar core, the morpholine ring adopts a chair conformation. This breaks the molecular planarity, disrupting crystal lattice energy and thereby enhancing solubility. The ether oxygen serves as a weak hydrogen bond acceptor (HBA), while the tertiary nitrogen modulates basicity.

Electronic Properties (DFT Insights)

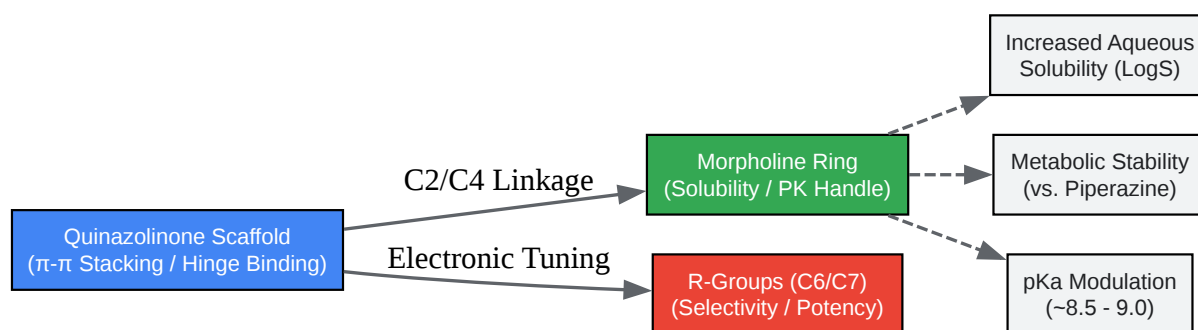
Density Functional Theory (DFT) studies (B3LYP/6-31G*) on analogous systems reveal that the morpholine nitrogen lone pair participates in

interactions with the quinazolinone system, particularly when attached at the C2 or C4 positions.

- **HOMO (Highest Occupied Molecular Orbital):** Typically localized on the morpholine nitrogen and the phenyl ring of the quinazolinone.
- **LUMO (Lowest Unoccupied Molecular Orbital):** Localized on the electron-deficient pyrimidine ring of the quinazolinone.
- **HOMO-LUMO Gap:** Generally ranges from 4.0 to 4.8 eV. A narrower gap in specific derivatives correlates with higher reactivity toward oxidative metabolism (N-oxidation).

Visualization: Structure-Activity Relationship (SAR)

The following diagram illustrates the functional roles of each component in the scaffold.



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Figure 1: SAR map highlighting the physicochemical contributions of the morpholine moiety to the quinazolinone core.

Physicochemical Properties Profile

Solubility & Lipophilicity

The "Solubility Cliff" is a common failure point for quinazolinone inhibitors. The morpholine ring addresses this by lowering the LogP.

- **Lipophilicity (LogP):** Unsubstituted quinazolinones often exhibit $\text{LogP} > 4.5$. Morpholine substitution typically reduces this by 1.0–1.5 log units, bringing the molecule into the optimal range ($\text{LogP} 2\text{--}3.5$) for oral bioavailability and blood-brain barrier (BBB) penetration.^[1]
- **Aqueous Solubility (LogS):** The ether oxygen and the amine nitrogen increase the solvation energy. Experimental data suggests a solubility improvement of 10-100 fold in aqueous buffers (pH 7.4) compared to phenyl-substituted analogs.

Ionization (pKa)

The conjugate acid of the morpholine nitrogen has a pKa of approximately 8.3 – 8.7.

- **Physiological State:** At blood pH (7.4), the morpholine nitrogen is predominantly protonated (>90%). This cationic character prevents rapid metabolic clearance and enhances electrostatic interactions with negatively charged residues (e.g., Asp, Glu) in protein binding pockets.

- **Lysosomal Trapping:** The basicity is sufficient to drive accumulation in acidic lysosomes (pH ~5), which can increase the volume of distribution (Vd).

Representative Data Summary

Data synthesized from structure-property relationship trends in bioactive quinazolinones.

Property	Unsubstituted Quinazolinone	Morpholin-4-yl Quinazolinone	Impact
LogP (Octanol/Water)	4.2 – 5.5	2.1 – 3.8	Improved Bioavailability
pKa (Basic Center)	~1.5 (N1/N3 only)	8.5 ± 0.5 (Morpholine N)	Solubility & Binding
TPSA (Å²)	~50	~62 – 75	BBB Permeability maintained
Solubility (pH 7.4)	< 5 µg/mL	50 – 250 µg/mL	Druggability
H-Bond Acceptors	2	3 (Ether Oxygen)	Solvation

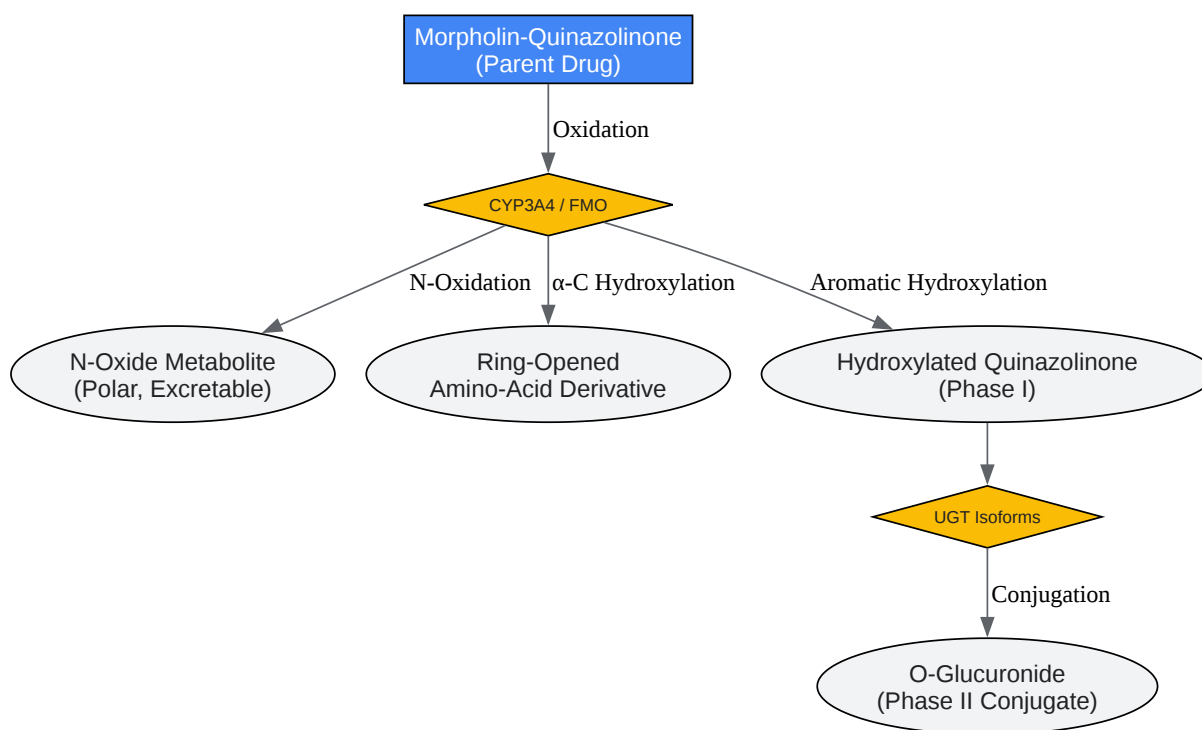
ADME Implications & Metabolic Stability

Metabolic Pathways

While morpholine improves stability against dealkylation compared to diethylamine, it is not metabolically inert. The primary clearance pathways mediated by CYP3A4 and CYP2D6 include:

- **N-Oxidation:** Formation of the N-oxide on the morpholine ring.
- **α-Hydroxylation:** Leading to ring opening (less common than in piperazines).
- **Scaffold Hydroxylation:** Oxidation of the phenyl ring on the quinazolinone core.

Visualization: Metabolic Fate



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Figure 2: Primary metabolic pathways for morpholine-substituted quinazolinones.

Experimental Protocols

To validate the physicochemical properties described, the following standardized protocols are recommended.

Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine equilibrium solubility in pH 7.4 phosphate buffer.

- Preparation: Weigh 2–5 mg of the solid morpholine-quinazolinone derivative into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of 50 mM phosphate buffer (pH 7.4).
- Equilibration: Cap tightly and shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification:
 - Remove supernatant and dilute with mobile phase (typically Acetonitrile/Water).
 - Analyze via HPLC-UV (254 nm) against a standard curve prepared in DMSO.
 - Calculation:

Lipophilicity (LogP) Determination via HPLC

Objective: High-throughput estimation of LogP using retention time correlation.

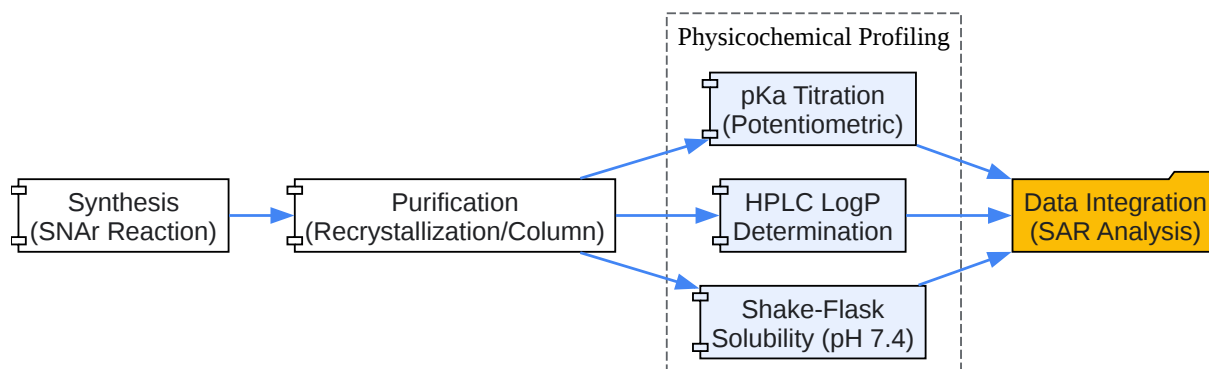
- Column: C18 Reverse-Phase column (e.g., Agilent Zorbax Eclipse).
- Mobile Phase: Isocratic elution with Methanol/Water (containing 0.1% Formic Acid) at varying ratios (e.g., 60%, 70%, 80% MeOH).
- Calibration: Run a set of 5 standards with known LogP values (e.g., Toluene, Naphthalene, Propranolol).
- Measurement: Determine the capacity factor (k') for the test compound:
$$k' = \frac{t_R - t_0}{t_0}$$

(Where t_R is retention time and t_0 is dead time).

- Correlation: Plot Log

vs. known LogP of standards to interpolate the LogP of the quinazolinone derivative.

Visualization: Experimental Workflow



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Figure 3: Workflow for the synthesis and physicochemical characterization of target derivatives.

References

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Sources

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